Quantitative Data Summary: Inhibitory Activity of CVN417

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Compound of Interest

Compound Name: *CVN417*

Cat. No.: *B12376479*

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CVN417 has been characterized as a potent and selective antagonist of α6-containing nAChRs. Its inhibitory activity was quantified using a cell-based functional assay measuring calcium influx. The half-maximal inhibitory concentrations (IC_{50}) against various human nAChR subunit combinations are summarized below.

Receptor Subunit Composition	Agonist Used	CVN417 IC_{50} (μM)	Fold Selectivity (vs. α6β2β3)
α6β2β3	Nicotine	0.086	1
α4β2	Nicotine	0.657	7.6
α3β4	Nicotine	2.56	29.8
α7	Choline	>30	>348

Data sourced from Christie et al., J Med Chem. 2023 Sep 14;66(17):11718-11731.

Mechanism of Action and Signaling Pathway

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The α6β2* nAChR subtype is predominantly expressed on the presynaptic terminals of dopaminergic neurons that project to the striatum.[1] Under normal physiological conditions, acetylcholine (ACh) released from cholinergic interneurons binds to these receptors, causing depolarization of the terminal and facilitating dopamine release.

CVN417 acts as a selective antagonist at these α6-containing nAChRs.[1] By blocking the binding of acetylcholine, **CVN417** prevents the receptor's activation, thereby reducing the facilitation of dopamine release. This modulation of dopaminergic neurotransmission is the primary mechanism through which **CVN417** is thought to exert its therapeutic effects on motor dysfunction.[1]

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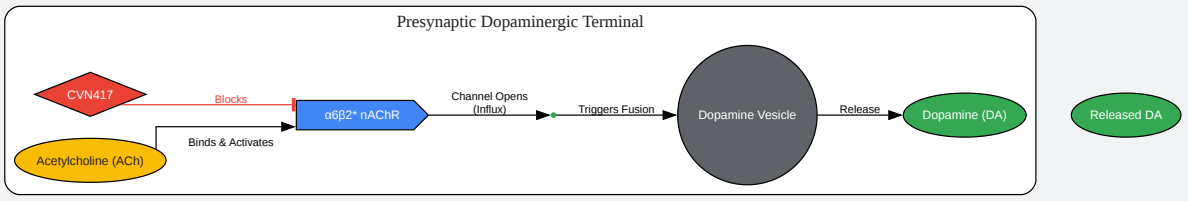

CVN417 Mechanism of Action at a Dopaminergic Synapse

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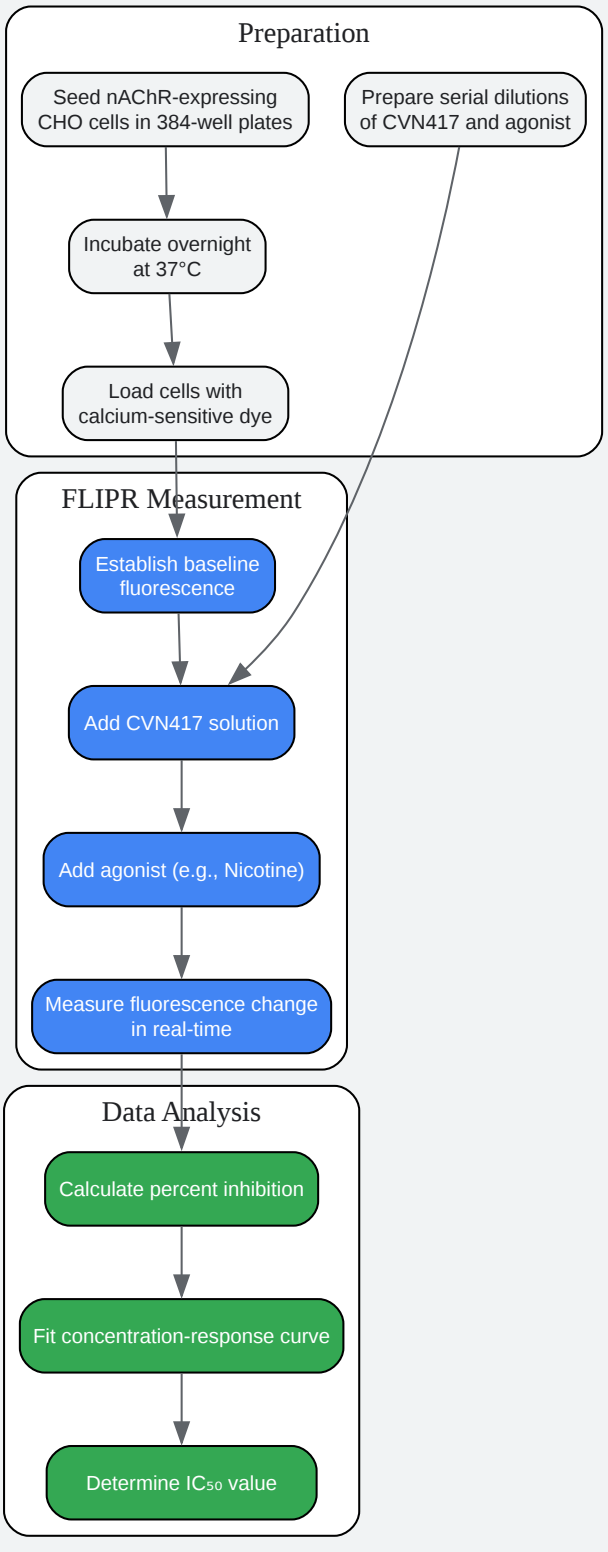

FLIPR Tetra Assay Workflow

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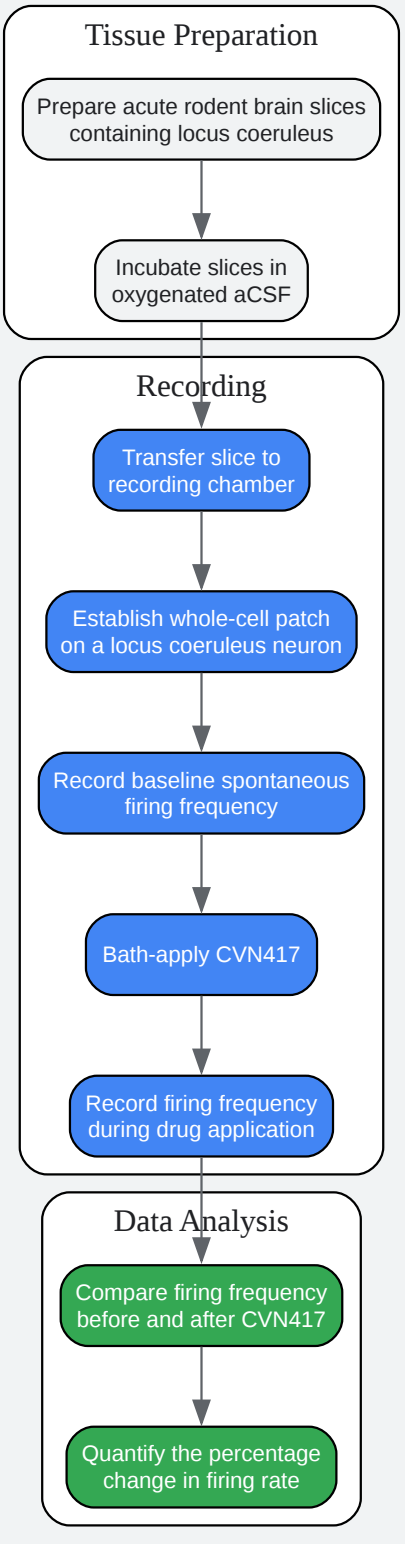

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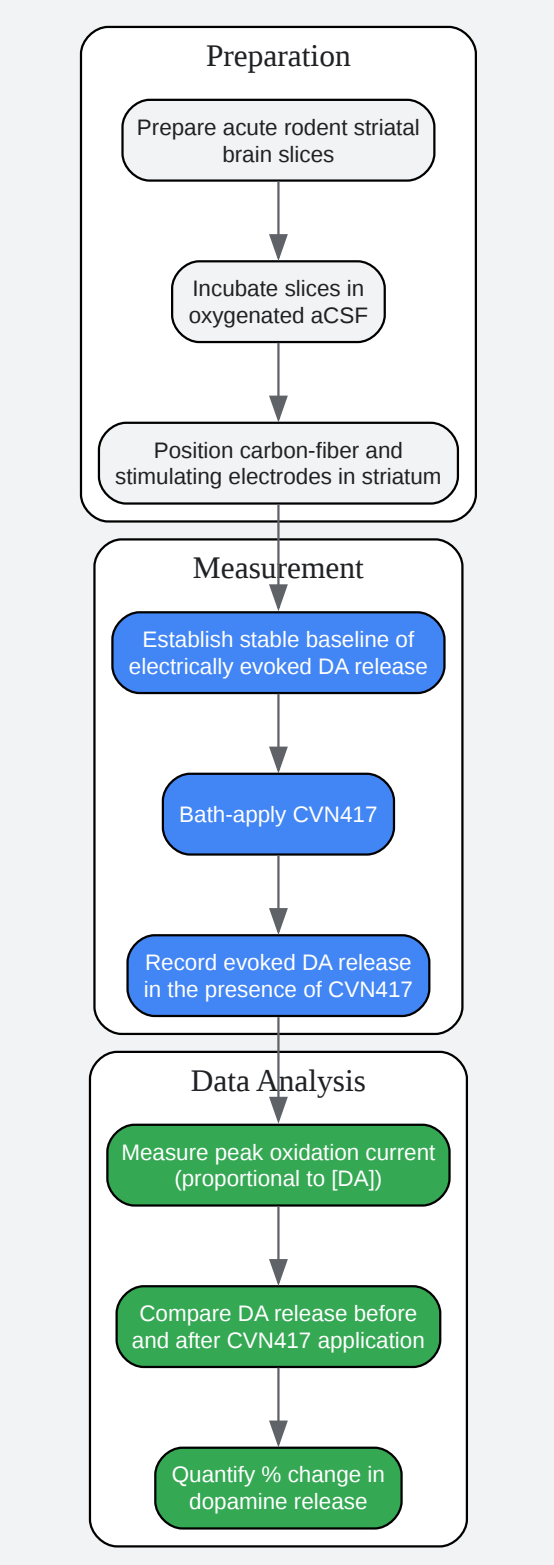

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References

- 1. Tremulous jaw movements produced by acute tacrine administration: possible relation to parkinsonian side effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Quantitative Data Summary: Inhibitory Activity of CVN417]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12376479/docs#quantitative-data-summary-inhibitory-activity-of-cvn417]

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